

Spectroscopic Unveiling of 1,2-Cyclopentenophenanthrene: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 1,2-Cyclopentenophenanthrene

CAS No.: 482-66-6

Cat. No.: B15939737

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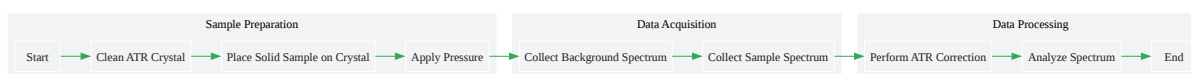
Introduction

1,2-Cyclopentenophenanthrene, a member of the cyclopenta-fused polycyclic aromatic hydrocarbon (CP-PAH) family, represents a significant scaffold in medicinal chemistry and materials science.^[1] Its rigid, planar structure, derived from the fusion of a cyclopentane ring to the phenanthrene core, imparts unique photophysical and biological properties. The precise characterization of this molecule is paramount for its application in drug design and the development of novel organic materials. This technical guide provides a comprehensive overview of the spectroscopic data (Nuclear Magnetic Resonance - NMR, Infrared - IR, and Mass Spectrometry - MS) for **1,2-Cyclopentenophenanthrene** (also known as 16,17-dihydro-15H-cyclopenta[a]phenanthrene), offering field-proven insights into its structural elucidation.

Molecular Structure and Properties:

- Molecular Formula: C₁₇H₁₄^{[2][3]}

- Molecular Weight: 218.29 g/mol [2][3]
- CAS Registry Number: 482-66-6[2][3]



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Caption: Workflow for FTIR data acquisition using the ATR method.

- **Crystal Cleaning:** Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and allow it to dry completely.
- **Background Scan:** Record a background spectrum of the empty, clean ATR crystal. This is crucial to subtract any atmospheric or instrumental interferences.
- **Sample Application:** Place a small amount of the solid **1,2-Cyclopentenophenanthrene** sample onto the crystal.
- **Pressure Application:** Apply uniform pressure to ensure good contact between the sample and the crystal surface.
- **Sample Scan:** Acquire the IR spectrum of the sample.
- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is invaluable for confirming its identity.

Expected Mass Spectrum Data:

m/z (mass-to-charge ratio)	Interpretation
218	Molecular Ion (M^+)
217	$[M-H]^+$
203	$[M-CH_3]^+$
189	$[M-C_2H_5]^+$
165	$[M-C_4H_3]^+$ (Retro-Diels-Alder fragmentation of cyclopentene)

Authoritative Grounding in Fragmentation Mechanisms:

The fragmentation of polycyclic aromatic hydrocarbons under electron ionization (EI) is often characterized by the loss of hydrogen atoms and small hydrocarbon fragments. [4]For **1,2-Cyclopentenophenanthrene**, the molecular ion (M^+) at m/z 218 is expected to be the base peak, indicative of a stable aromatic system.

Key fragmentation pathways may include:

- Loss of a Hydrogen Radical: Formation of the $[M-H]^+$ ion at m/z 217 is a common feature for aromatic compounds.
- Loss of a Methyl Radical: Rearrangement followed by the loss of a methyl radical (CH_3) can lead to a fragment at m/z 203.
- Loss of an Ethyl Radical: Cleavage of the cyclopentane ring can result in the loss of an ethyl radical (C_2H_5), giving rise to a peak at m/z 189.
- Retro-Diels-Alder Reaction: The fused cyclopentene ring can undergo a retro-Diels-Alder type fragmentation, leading to the loss of a C_4H_3 fragment and the formation of a stable ion at m/z 165.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)



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Caption: Workflow for GC-MS analysis of **1,2-Cyclopentenophenanthrene**.

- **Sample Preparation:** Dissolve a small amount of **1,2-Cyclopentenophenanthrene** in a suitable volatile solvent, such as dichloromethane or hexane.
- **GC Separation:** Inject the sample solution into the gas chromatograph. The compound will be vaporized and carried by an inert gas through a capillary column, where it will be separated from any impurities.
- **Ionization:** As the compound elutes from the GC column, it enters the mass spectrometer's ion source, where it is bombarded with high-energy electrons (typically 70 eV), causing it to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion, generating a mass spectrum.

Conclusion

The spectroscopic characterization of **1,2-Cyclopentenophenanthrene** through NMR, IR, and MS provides a complete picture of its molecular structure. While direct experimental NMR and detailed MS data for this specific compound are not widely available in public databases, a thorough understanding of the spectroscopic principles and analysis of related compounds allows for a confident prediction and interpretation of its spectral features. The protocols outlined in this guide provide a robust framework for obtaining high-quality spectroscopic data, which is essential for the advancement of research and development in fields where this important molecule plays a role.

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